

Using Phenkapton as a reference standard in pesticide analysis

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Compound of Interest

Compound Name: *Phenkapton*

CAS No.: *2275-14-1*

Cat. No.: *B1204249*

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Application Note & Protocol

Topic: The Utility of **Phenkapton** as a Reference Standard in Modern Pesticide Residue Analysis

Audience: Analytical Chemists, Environmental Scientists, and Quality Assurance Professionals

Abstract

Phenkapton, an organothiophosphate pesticide, serves as a critical reference material in contemporary analytical laboratories for the detection and quantification of pesticide residues. Although its use in agriculture has diminished, its stable chemical properties and characteristic response in analytical systems make it an invaluable tool for method validation, quality control, and calibration. This document provides a comprehensive guide to the physicochemical properties of **Phenkapton**, protocols for the preparation of analytical standards, and a detailed methodology for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols herein are designed to ensure analytical integrity, traceability, and adherence to international standards for pesticide residue testing.

Introduction: The Enduring Role of a Legacy Pesticide

Phenkapton (CAS No. 2275-14-1) is an organophosphorus compound formerly used as an insecticide and acaricide.[1][2] Like other compounds in its class, its mode of action involves the inhibition of acetylcholinesterase (AChE), a vital enzyme in the nervous system of insects and mammals.[1][3][4] Disruption of this enzyme leads to neurotoxicity and is the basis for its pesticidal activity.[1]

In the modern analytical landscape, the focus has shifted from **Phenkapton**'s application to its use as a high-quality analytical standard.[5] The stringent global regulations on Maximum Residue Levels (MRLs) in food and environmental samples necessitate highly accurate and precise analytical methods.[6][7] Reference materials are the bedrock of this accuracy, providing the necessary benchmark for instrument calibration and method validation. This guide details the effective use of **Phenkapton** as a reference standard, ensuring data reliability and compliance.

Physicochemical Characteristics

A thorough understanding of **Phenkapton**'s chemical and physical properties is fundamental to its use as a reference standard. These properties dictate its behavior during sample extraction, chromatographic separation, and detection.

Property	Value	Source(s)
CAS Number	2275-14-1	[1] [8] [9]
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃	[1] [8] [9]
Molecular Weight	377.31 g/mol	[8] [9] [10]
IUPAC Name	S-[[[(2,5-dichlorophenyl)sulfanyl]methyl} O,O-diethyl phosphorodithioate	[2]
Appearance	White, crystalline powder (in pure form)	[11]
Melting Point	Approx. 50-52 °C	[1]
Solubility	Soluble in organic solvents such as acetonitrile, hexane, and ethyl acetate.	[11] [12]
GHS Hazard Codes	H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H331 (Toxic if inhaled), H410 (Very toxic to aquatic life with long lasting effects)	[1] [13]

The Imperative of Certified Reference Materials (CRMs)

In analytical chemistry, particularly in regulated fields like food safety and environmental monitoring, all measurements must be traceable to a known standard. This is where Certified Reference Materials (CRMs) become indispensable. A CRM is a standard of the highest quality, produced by an accredited Reference Material Producer (RMP).

Trustworthiness through Accreditation: Laboratories accredited under ISO/IEC 17025 are often required to use CRMs for calibration and quality control.[\[14\]](#)[\[15\]](#) The production of these CRMs is governed by ISO 17034, an international standard that outlines the stringent requirements for

the competence of reference material producers.[16][17][18][19][20] Using a **Phenkapton** standard from an ISO 17034 accredited producer provides confidence in:

- Identity and Purity: The material is confirmed to be **Phenkapton** with a specified purity.
- Certified Concentration: For solutions, the concentration is known with a stated measurement uncertainty.
- Homogeneity and Stability: The material is consistent throughout the batch and stable for a defined period under specified conditions.

The use of an ISO 17034-certified **Phenkapton** standard is the first step in building a self-validating analytical system, ensuring that results are defensible and traceable.[17]

Experimental Protocols: From Neat Standard to Analysis

The following sections provide step-by-step protocols for the preparation of **Phenkapton** standard solutions and their analysis by GC-MS.

Safety Precautions

Phenkapton is classified as highly toxic and an environmental hazard.[1][13] All handling must be performed in a certified fume hood by trained personnel wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[11]

Protocol 1: Preparation of Standard Solutions

Accurate preparation of stock and working standards is the most critical step in quantitative analysis.[6] This protocol describes the gravimetric preparation of a stock solution from a neat (solid) CRM, followed by serial dilutions.

Objective: To prepare a 1000 µg/mL (1 mg/mL) primary stock solution and subsequent working standards for calibration.

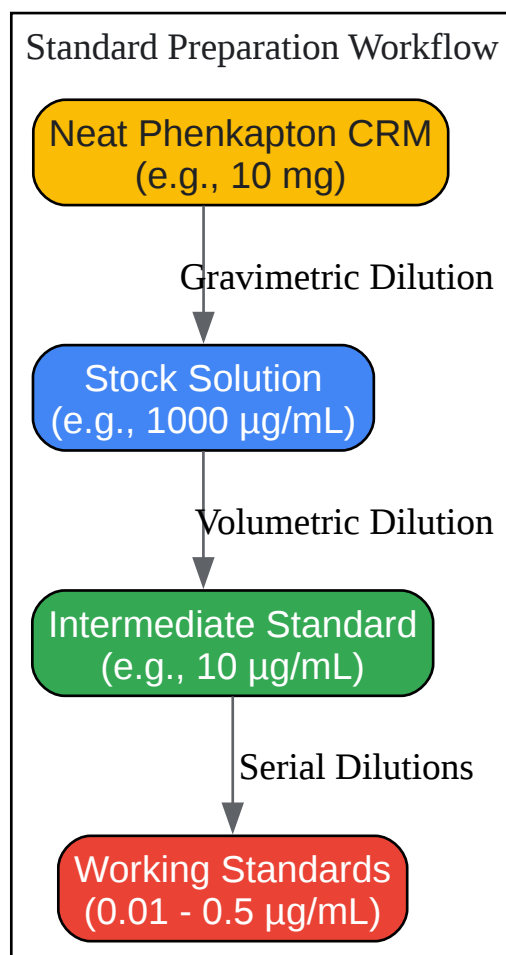
Materials:

- **Phenkapton** neat CRM (e.g., 10 mg)
- Class A volumetric flasks (10 mL, 50 mL, 100 mL)
- Calibrated analytical balance (readable to 0.01 mg)
- Calibrated pipettes or gas-tight syringes
- High-purity solvent (e.g., Acetonitrile or Ethyl Acetate)
- Amber glass vials for storage

Step-by-Step Procedure:

- **Stock Solution Preparation (1000 µg/mL):** a. Allow the vial containing the neat **Phenkapton** CRM to equilibrate to room temperature before opening to prevent condensation. b. Accurately weigh the vial. c. Carefully transfer the contents to a 10 mL Class A volumetric flask. d. Reweigh the empty vial to determine the exact mass of **Phenkapton** transferred by difference.^[21] e. Record the exact mass (e.g., 10.25 mg). f. Add a small amount of solvent (approx. 5 mL) to the flask and gently swirl to dissolve the solid. g. Once fully dissolved, bring the flask to volume with the solvent, ensuring the meniscus is precisely on the calibration mark. h. Cap the flask and invert it 15-20 times to ensure a homogenous solution. i. Calculate the exact concentration of the stock solution. For example: $(10.25 \text{ mg} / 10.00 \text{ mL}) = 1.025 \text{ mg/mL} = 1025 \text{ µg/mL}$. j. Transfer the stock solution to a labeled amber glass vial and store at 2-8°C.^[12]
- **Intermediate Standard Preparation (e.g., 10 µg/mL):** a. Using a calibrated pipette, transfer 1.0 mL of the 1025 µg/mL stock solution into a 100 mL volumetric flask. b. Dilute to the mark with solvent. c. The resulting concentration will be $(1025 \text{ µg/mL} * 1.0 \text{ mL}) / 100 \text{ mL} = 10.25 \text{ µg/mL}$.
- **Working Calibration Standards (e.g., 0.01 to 0.5 µg/mL):** a. Prepare a set of calibration standards by performing serial dilutions from the 10.25 µg/mL intermediate standard. For example, to prepare a 0.1 µg/mL standard in a 10 mL flask, the required volume would be $(0.1 \text{ µg/mL} * 10 \text{ mL}) / 10.25 \text{ µg/mL} = 0.0976 \text{ mL}$ or 97.6 µL. b. These working standards should be prepared fresh daily or weekly as determined by stability studies.^[6]

Causality: Gravimetric preparation from a neat standard minimizes uncertainty compared to using pre-made solutions. Using Class A volumetric glassware and calibrated balances ensures volumetric and mass accuracy. Storing solutions in amber vials at low temperatures protects the analyte from photodegradation and slows potential decomposition.[6]



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Caption: Workflow for preparing analytical standards.

Protocol 2: GC-MS Analysis of Phenkapton

Gas Chromatography coupled with Mass Spectrometry (GC-MS) is a powerful and widely used technique for the analysis of semi-volatile organophosphorus pesticides like **Phenkapton**. [3] [22][23][24] It offers excellent separation efficiency and highly selective, sensitive detection.

Objective: To identify and quantify **Phenkapton** in a sample extract using GC-MS.

Instrumentation and Consumables:

- Gas Chromatograph with a Mass Selective Detector (MSD)
- Autosampler
- GC Column: Low-polarity column, such as a 5% Phenyl Polysiloxane phase (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID x 0.25 µm film thickness.
- Carrier Gas: Helium, high purity
- Sample Vials with septa

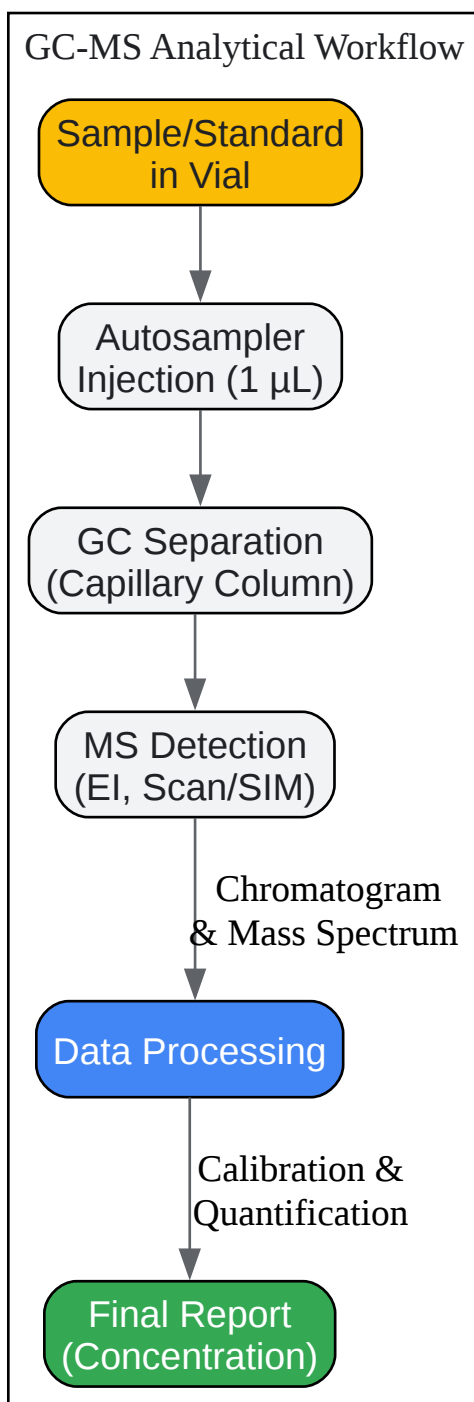
Recommended GC-MS Parameters:

Parameter	Setting	Rationale
Injection Mode	Splitless	Maximizes transfer of analyte to the column for trace-level analysis. [24]
Inlet Temperature	250 °C	Ensures rapid volatilization of Phenkapton without thermal degradation.
Injection Volume	1 µL	Standard volume for trace analysis to avoid overloading the system.
Carrier Gas Flow	Helium, Constant Flow @ 1.2 mL/min	Provides optimal separation efficiency and is inert.
Oven Program	Initial: 70°C (hold 2 min), Ramp: 25°C/min to 180°C, then 10°C/min to 280°C (hold 5 min)	A temperature ramp effectively separates analytes based on boiling points. This is an example program and must be optimized.
MS Transfer Line	280 °C	Prevents analyte condensation between the GC and MS.
Ion Source Temp.	230 °C	Standard temperature for electron ionization (EI).
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard, robust ionization technique that produces repeatable fragmentation patterns for library matching.
Acquisition Mode	Full Scan (m/z 50-450) & SIM	Full Scan for initial identification; Selected Ion Monitoring (SIM) for enhanced sensitivity and quantitation. [22]
SIM Ions for Phenkapton	Quantifier: m/z 376 (M ⁺); Qualifiers: m/z 173, 235, 269	Selection of the molecular ion (M ⁺) and characteristic

fragment ions provides high selectivity for quantification.

Analytical Workflow:

- **Sequence Setup:** Create a sequence in the instrument software including solvent blanks, calibration standards (from low to high concentration), quality control (QC) samples, and unknown samples.
- **Sample Injection:** The autosampler injects 1 μL of the standard or sample extract into the GC inlet.
- **Separation:** The analyte is vaporized and carried by the helium gas through the analytical column. Separation occurs based on the analyte's affinity for the stationary phase and its volatility.
- **Ionization & Fragmentation:** As **Phenkapton** elutes from the column, it enters the MS ion source where it is bombarded with electrons, causing it to ionize and fragment in a predictable pattern.
- **Detection:** The mass analyzer separates the fragments based on their mass-to-charge ratio (m/z). The detector records the abundance of these ions.
- **Data Analysis:**
 - **Identification:** Compare the retention time and the mass spectrum of the peak in the sample to that of the certified **Phenkapton** standard.
 - **Quantification:** Generate a calibration curve by plotting the peak area of the quantifier ion (m/z 376) versus the concentration of the prepared standards. Determine the concentration in the unknown sample by interpolating its peak area from this curve.



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Caption: General workflow for pesticide residue analysis.

Method Validation & Quality Assurance

Using a **Phenkapton** reference standard is central to method validation, a process that demonstrates an analytical method is "fit for purpose".^{[25][26]} Key validation parameters are established using the calibration standards prepared in Protocol 1.

- **Linearity:** A calibration curve is generated using at least five concentration levels. The coefficient of determination (r^2) should typically be ≥ 0.995 .
- **Accuracy:** Determined by analyzing a sample matrix (e.g., apple extract) fortified (spiked) with a known concentration of the **Phenkapton** standard.^[27] Recovery should typically be within 70-120%.
- **Precision:** Assessed by repeatedly analyzing a standard or spiked sample. The relative standard deviation (RSD) should typically be $\leq 20\%$.
- **Limit of Quantitation (LOQ):** The lowest concentration that can be quantified with acceptable accuracy and precision. This is often the lowest point on the calibration curve.

Conclusion

Phenkapton, while a legacy pesticide, remains a cornerstone of modern analytical testing when used as a certified reference standard. Its well-characterized properties and predictable chromatographic behavior make it an ideal candidate for developing and validating robust multi-residue methods for organophosphorus pesticides. By adhering to rigorous protocols for standard preparation, employing validated analytical methods like GC-MS, and understanding the principles of quality assurance, laboratories can ensure their data is accurate, reliable, and defensible, thereby safeguarding public health and the environment.

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